

Solubility of Tetramethylammonium nitrate in organic solvents.

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Compound of Interest

Compound Name: Tetramethylammonium nitrate

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An In-depth Technical Guide to the Solubility of **Tetramethylammonium Nitrate** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **tetramethylammonium nitrate** in various organic solvents. The information is curated for professionals in research and development who require an understanding of the solubility characteristics of this quaternary ammonium salt for applications in chemical synthesis, formulation development, and electrochemical research.

Introduction

Tetramethylammonium nitrate, with the chemical formula $(\text{CH}_3)_4\text{NNO}_3$, is a quaternary ammonium salt that serves as a versatile tool in various chemical applications.^[1] Its utility as a phase transfer catalyst, an electrolyte in non-aqueous batteries, and a reagent in organic synthesis is significantly influenced by its solubility in different solvent systems.^{[1][2]} This guide summarizes the available solubility data, provides a detailed experimental protocol for its determination, and presents a logical workflow for solubility assessment.

Solubility Profile of Tetramethylammonium Nitrate

Quantitative solubility data for **tetramethylammonium nitrate** in organic solvents is not extensively reported in publicly available literature. However, its classification as a quaternary

ammonium salt provides a strong indication of its general solubility behavior. Such salts are typically soluble in polar solvents and less soluble in non-polar media.

Table 1: Quantitative and Qualitative Solubility of **Tetramethylammonium Nitrate**

Solvent Category	Solvent	Chemical Formula	Solubility	Temperature (°C)
Polar Protic	Water	H ₂ O	10 g/100 mL[2] [3]	Not Specified
Methanol	CH ₃ OH	High (Qualitative) [4]	Not Specified	
Ethanol	C ₂ H ₅ OH	High (Qualitative) [4]	Not Specified	
Polar Aprotic	Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	High (Qualitative) [4]	Not Specified
Dimethylformamide (DMF)	(CH ₃) ₂ NC(O)H	High (Qualitative) [4]	Not Specified	
Acetonitrile	CH ₃ CN	Moderate to Low (Qualitative)[4]	Not Specified	
Acetone	(CH ₃) ₂ CO	Moderate to Low (Qualitative)[4]	Not Specified	
Non-Polar	Toluene	C ₇ H ₈	Insoluble or Sparingly Soluble (Qualitative)[4]	Not Specified
Hexane	C ₆ H ₁₄	Insoluble or Sparingly Soluble (Qualitative)[4]	Not Specified	
Diethyl Ether	(C ₂ H ₅) ₂ O	Insoluble or Sparingly Soluble (Qualitative)[4]	Not Specified	

To provide a comparative context, the solubility of the parent inorganic salt, ammonium nitrate, is presented in Table 2. It is important to note that the presence of the tetramethylammonium cation can significantly alter solubility characteristics compared to the ammonium ion.

Table 2: Solubility of Ammonium Nitrate in Various Solvents for Comparison

Solvent	Chemical Formula	Solubility (g/100 g of solvent)	Temperature (°C)
Water	H ₂ O	213	25
Methanol	CH ₃ OH	17.1	20
Ethanol	C ₂ H ₅ OH	3.8	20

Note: This data is for ammonium nitrate and is provided for comparative purposes only.^[5]

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the gravimetric determination of **tetramethylammonium nitrate** solubility in an organic solvent. This method is based on the principle of achieving equilibrium between the solid solute and its saturated solution.

Materials and Equipment:

- **Tetramethylammonium nitrate** (high purity)
- Organic solvent of interest (anhydrous grade)
- Temperature-controlled shaker or magnetic stirrer with a hot/cold plate
- Calibrated thermometer or thermocouple
- Analytical balance (readable to at least 0.1 mg)
- Glass vials with airtight seals
- Syringes and syringe filters (chemically compatible with the solvent)

- Volumetric flasks and pipettes
- Drying oven or vacuum oven

Procedure:

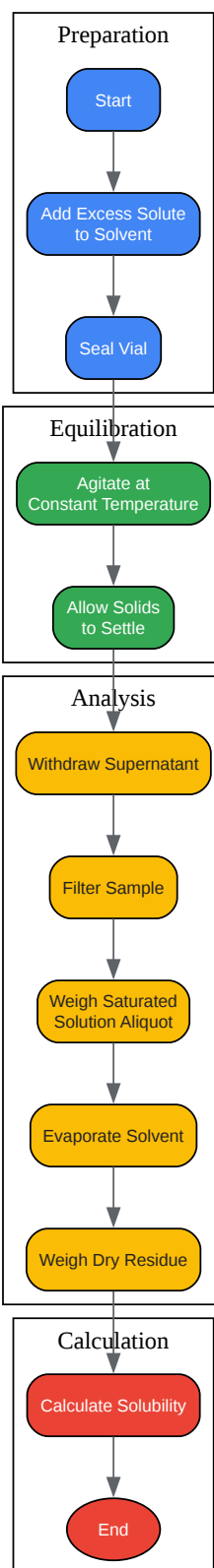
- Sample Preparation: Add an excess amount of **tetramethylammonium nitrate** to a glass vial containing a known volume or mass of the organic solvent. The presence of undissolved solid is crucial to ensure saturation.
- Equilibration: Seal the vial tightly and place it in a temperature-controlled shaker or on a stirrer. Agitate the mixture at a constant, controlled temperature for a sufficient period to reach equilibrium. A typical duration is 24-48 hours, but the optimal time should be determined by taking measurements at different time points (e.g., 24, 48, and 72 hours) to ensure the concentration has plateaued.[4]
- Sample Withdrawal: Once equilibrium is reached, cease agitation and allow the solid to settle. Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a pre-warmed or pre-cooled syringe to maintain the experimental temperature.
- Filtration: Immediately pass the withdrawn sample through a syringe filter (e.g., 0.2 μm pore size) into a pre-weighed, dry container. This step is critical to remove any suspended microcrystals.
- Gravimetric Analysis:
 - Accurately weigh the container with the filtered saturated solution.
 - Carefully evaporate the solvent under a gentle stream of inert gas, in a fume hood, or in a vacuum oven at a temperature that will not cause decomposition of the **tetramethylammonium nitrate**.
 - Once the solvent is fully evaporated, re-weigh the container with the dry **tetramethylammonium nitrate** residue.
- Calculation: The solubility can be calculated as follows:

- $\text{Mass of solvent} = (\text{Mass of container} + \text{solution}) - (\text{Mass of container} + \text{residue})$
- $\text{Mass of residue} = (\text{Mass of container} + \text{residue}) - \text{Mass of container}$
- $\text{Solubility (g/100 g solvent)} = (\text{Mass of residue} / \text{Mass of solvent}) \times 100$

Alternative Quantification: For higher precision or when dealing with volatile solutes, the concentration of the solute in the filtered aliquot can be determined using analytical techniques such as High-Performance Liquid Chromatography (HPLC) with an appropriate detector (e.g., Evaporative Light Scattering Detector - ELSD) or Ion Chromatography (IC).^[4]

Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining solubility is depicted in the following diagram.



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Caption: Experimental workflow for the gravimetric determination of solubility.

Conclusion

While specific quantitative data on the solubility of **tetramethylammonium nitrate** in a wide range of organic solvents remains limited in published literature, its behavior as a quaternary ammonium salt suggests high solubility in polar solvents. For precise applications, experimental determination of solubility is recommended. The provided gravimetric protocol offers a robust and reliable method for obtaining this critical data. Further research to quantify the solubility of **tetramethylammonium nitrate** in common organic solvents would be highly beneficial to the scientific community, particularly in the fields of synthetic chemistry and materials science.

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